

A Comprehensive Technical Guide to Decyl Hexyl Phthalate

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Compound of Interest

Compound Name: Decyl hexyl phthalate

CAS No.: 25724-58-7

Cat. No.: B033089

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Abstract: This document provides an in-depth technical overview of **decyl hexyl phthalate** (CAS No. 25724-58-7), a significant member of the phthalate ester class of compounds. We will explore its core molecular and physicochemical properties, outline a representative synthesis protocol, and discuss its applications, particularly as a plasticizer. The guide is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound for material science, formulation, and toxicological studies.

Chemical Identity and Core Properties

Decyl hexyl phthalate is a diester of phthalic acid, featuring both a hexyl and a decyl aliphatic chain. This asymmetric structure influences its physical properties and performance characteristics as a plasticizer.

- Molecular Formula: C₂₄H₃₈O₄[1]
- Molecular Weight: 390.56 g/mol
- IUPAC Name: 2-O-decyl 1-O-hexyl benzene-1,2-dicarboxylate[1][2]
- Synonyms: Hexyl decyl phthalate, 1,2-Benzenedicarboxylic acid, 1-decyl 2-hexyl ester[1]
- CAS Registry Number: 25724-58-7[3]

Molecular Structure Diagram

The structure consists of a central benzene-1,2-dicarboxylate core to which hexyl and decyl alcohol moieties are attached via ester linkages.

Caption: Molecular structure of **decyl hexyl phthalate**.

Physicochemical Properties

The physical state and properties of **decyl hexyl phthalate** are critical for its application as a plasticizer. Its long alkyl chains contribute to its oily nature and low volatility. A summary of key properties is presented below.

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₈ O ₄	[4][1]
Molecular Weight	390.56 g/mol	[4][1]
Physical State	Oily liquid	[5]
Melting Point	-4 °C	[6]
XLogP3	9.1	[1][7]
Solubility	Insoluble in water; soluble in organic solvents and oils.	[5]

Note: Experimental data for **decyl hexyl phthalate** is limited. Some properties are inferred from similar phthalate esters like di(2-ethylhexyl) phthalate (DEHP) and dihexyl phthalate.

Synthesis and Characterization

General Synthesis Protocol: Fischer Esterification

Phthalate esters are typically synthesized via the Fischer esterification of phthalic anhydride with the corresponding alcohols. For an asymmetric diester like **decyl hexyl phthalate**, the synthesis can be performed in a stepwise manner to control the introduction of the different alkyl groups, though a one-pot reaction with a mixture of alcohols is also common. The reaction is acid-catalyzed, typically using catalysts like p-toluenesulfonic acid (p-TSA) or sulfuric acid.[8]

Causality in Experimental Design:

- **Reactants:** Phthalic anhydride is the source of the phthalate core. 1-Hexanol and 1-decanol are the sources of the alkyl chains.
- **Catalyst:** An acid catalyst (e.g., H₂SO₄) is essential to protonate the carbonyl oxygen of the anhydride, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the alcohol.
- **Reaction Conditions:** The reaction is typically heated under reflux to increase the reaction rate. A Dean-Stark apparatus is used to remove water, a byproduct of the esterification. According to Le Chatelier's principle, removing a product drives the equilibrium towards the formation of more products (the desired ester).

Step-by-Step Methodology:

- **Reactor Setup:** A round-bottom flask is equipped with a magnetic stirrer, a heating mantle, a Dean-Stark trap, and a reflux condenser.
- **Charging Reactants:** Charge the flask with phthalic anhydride (1.0 eq), 1-hexanol (1.1 eq), 1-decanol (1.1 eq), and a suitable solvent like toluene to facilitate azeotropic removal of water.
- **Catalyst Addition:** Add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid (approx. 1-2% by weight of the reactants).
- **Reaction:** Heat the mixture to reflux. Water will begin to collect in the Dean-Stark trap as it is formed. Continue the reaction until the theoretical amount of water has been collected, indicating the reaction is nearing completion.
- **Work-up and Purification:**
 - Cool the reaction mixture to room temperature.
 - Neutralize the acid catalyst by washing the organic layer with a saturated sodium bicarbonate solution, followed by brine.
 - Dry the organic layer over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄).

- Remove the solvent (toluene) and any excess alcohol under reduced pressure using a rotary evaporator.
- The crude product can be further purified by vacuum distillation to yield the pure **decyl hexyl phthalate**.

Characterization

To confirm the identity and purity of the synthesized product, several analytical techniques are employed.

- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern. Predicted m/z values for various adducts can be calculated, such as $[M+H]^+$ at 391.28428 and $[M+Na]^+$ at 413.26622.[7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and ^{13}C NMR would confirm the structure by showing characteristic signals for the aromatic protons of the phthalate ring and the aliphatic protons of the hexyl and decyl chains.
- Infrared (IR) Spectroscopy: Would show a strong carbonyl ($C=O$) stretch characteristic of esters (around 1730 cm^{-1}) and C-O stretches, along with signals for the aromatic ring and aliphatic C-H bonds.

Applications in Research and Industry

The primary application of **decyl hexyl phthalate**, like other phthalates, is as a plasticizer.[2] Plasticizers are additives that increase the flexibility, durability, and workability of polymers, most notably polyvinyl chloride (PVC).[2]

Mechanism of Action: Phthalate molecules interpose themselves between polymer chains, reducing the intermolecular forces (van der Waals forces) and thereby lowering the glass transition temperature (T_g) of the material.[2] This transforms a rigid plastic into a flexible one.

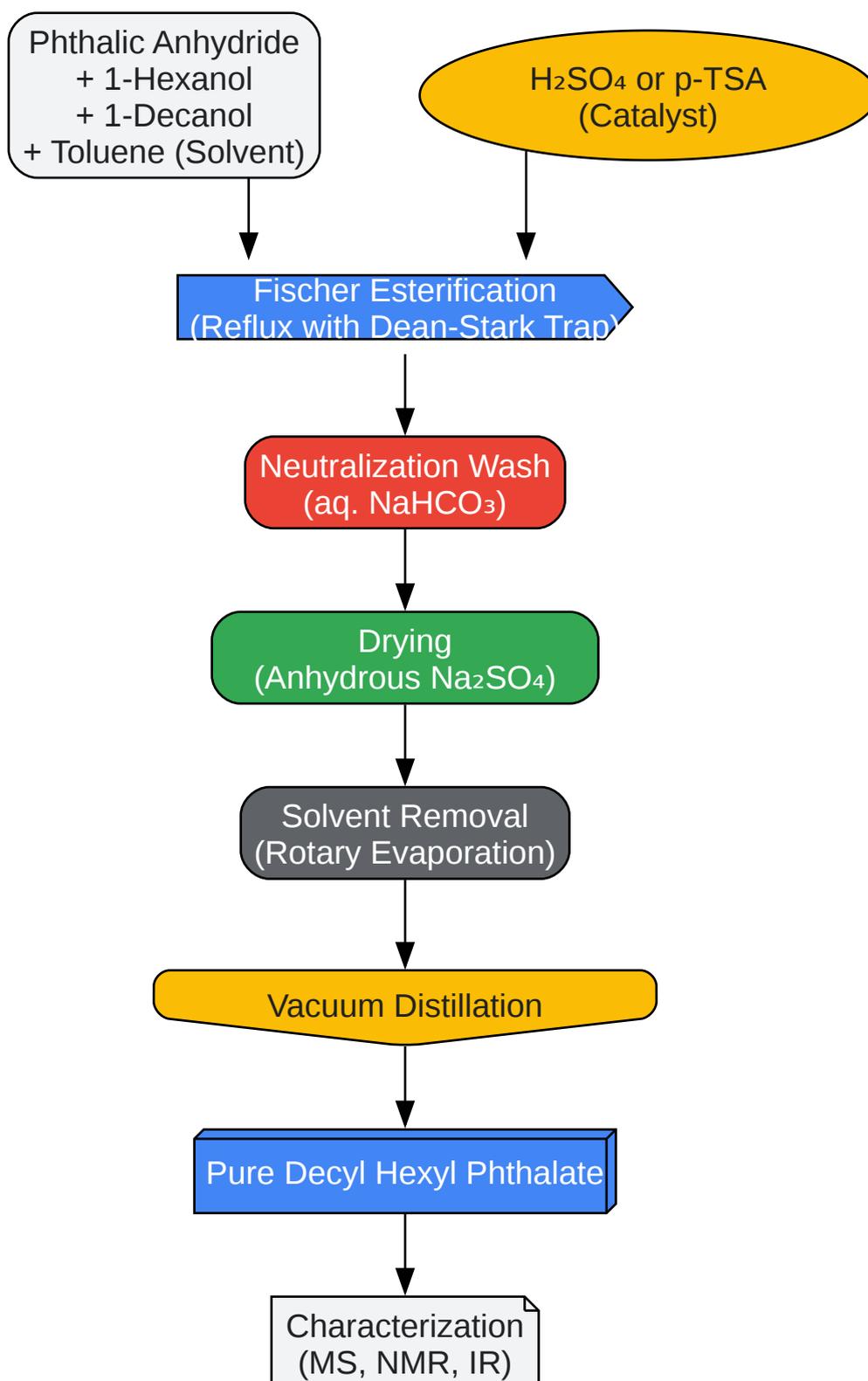
Relevance to Drug Development Professionals:

- Medical Devices: Phthalates like Di(2-ethylhexyl) phthalate (DEHP) have been extensively used in flexible PVC medical devices, including IV bags and tubing, blood bags, catheters,

and enteral nutrition feeding bags.[9][10][11] The flexibility imparted by the plasticizer is crucial for patient comfort and device function.[9][10]

- Formulation Research: **Decyl hexyl phthalate** can serve as a model compound in studies investigating structure-property relationships of plasticizers. Researchers can study how the specific lengths of the decyl and hexyl chains influence properties such as migration resistance, volatility, and low-temperature performance compared to other phthalates.[2]
- Excipients: While less common, certain esters can be used as plasticizers in pharmaceutical coatings for tablets and capsules to improve the flexibility and integrity of the film.

Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **decyl hexyl phthalate**.

Toxicology and Safety Considerations

The toxicological profile of phthalates is a subject of extensive research and regulatory scrutiny. While data specific to **decyl hexyl phthalate** is sparse, the class of ortho-phthalates has been associated with several health concerns, primarily related to endocrine disruption and reproductive toxicity.^{[12][13][14]}

- **Endocrine Disruption:** Many phthalates are known or suspected endocrine disruptors.^{[1][12]} They can interfere with the body's hormonal systems, particularly by exhibiting anti-androgenic activity.^[13]
- **Reproductive Toxicity:** Studies on related compounds like DEHP and Di-n-hexyl Phthalate (DnHP) have shown adverse effects on reproduction and development in animal models.^{[5][12][15]} The European Chemicals Agency (ECHA) classifies some phthalates as toxic to reproduction.^[15]
- **Leaching and Exposure:** A primary concern for drug development professionals is the potential for phthalates to leach from plastic medical devices into solutions like blood, drugs, or nutrition formulas, leading to direct patient exposure.^{[9][10]}

Due to these concerns, there is a significant regulatory push to find safer alternatives to certain phthalates, especially in sensitive applications like medical devices and childcare articles.^{[11][16][17]}

Conclusion

Decyl hexyl phthalate is a well-defined diester with specific physicochemical properties derived from its asymmetric alkyl chains. Its synthesis follows standard esterification principles, and its primary utility lies in its function as a plasticizer for polymers like PVC. For professionals in the scientific and drug development fields, understanding its molecular structure, synthesis, and properties is crucial for material selection, formulation development, and risk assessment. The growing body of research on the toxicology of the broader phthalate class necessitates careful consideration of its applications and potential for human exposure.

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